

Application Notes and Protocols for Cesium Bicarbonate in CO₂ Capture and Utilization

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Compound of Interest

Compound Name: Cesium bicarbonate

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Introduction

Cesium bicarbonate (CsHCO₃) and its precursor, cesium carbonate (Cs₂CO₃), are gaining significant attention in the field of carbon capture and utilization (CCU). The high reactivity of cesium carbonate with carbon dioxide to form **cesium bicarbonate** makes it a promising candidate for CO₂ capture from various sources, including flue gas and ambient air. Subsequently, the captured CO₂ can be utilized in synthetic organic chemistry, offering a pathway to convert a greenhouse gas into valuable chemicals. These application notes provide an overview of the use of cesium-based compounds in CO₂ capture and detail protocols for their application, with a focus on the widely studied cesium carbonate-driven processes.

I. CO₂ Capture Using Cesium Carbonate

The primary mechanism for CO₂ capture involving **cesium bicarbonate** is the reaction of cesium carbonate with carbon dioxide in the presence of water to form **cesium bicarbonate**.



While direct use of **cesium bicarbonate** for CO₂ capture is not the common approach, understanding the performance of cesium carbonate is crucial.

Quantitative Data for CO₂ Capture with Alkali Carbonates

Comprehensive quantitative data specifically for cesium carbonate's CO₂ absorption capacity and kinetics are not readily available in publicly accessible literature. However, studies on alkali metal carbonates provide a comparative context. The efficiency of CO₂ capture generally increases with the atomic number of the alkali metal, suggesting that cesium carbonate would have a high capture capacity.

Sorbent System	Temperature (°C)	CO ₂ Concentration	Capacity/Uptake	Reference
K ₂ CO ₃ /Al ₂ O ₃	60	15%	~1.1 mmol CO ₂ /g	[1]
Na ₂ CO ₃ (unmodified)	Ambient	Humid flue gas	Slow kinetics	
Molten Carbonate (Li ₂ CO ₃ -CaCO ₃)	880	96%	-	[2]
Molten Salt (CaO + CaCl ₂)	-	-	Rate constant: 0.00313 L mol ⁻¹ min ⁻¹	[3]

Note: The data above is for potassium and sodium carbonates, and molten salt systems, to provide a general understanding. Cesium carbonate is expected to exhibit superior performance due to the higher basicity of cesium.

II. Experimental Protocols

Protocol 1: CO₂ Capture with Cesium Carbonate in a Molten Salt System

This protocol describes a general procedure for CO₂ capture using cesium carbonate in a molten salt configuration, which enhances reaction rates and efficiency.

Objective: To capture CO₂ from a simulated flue gas stream using molten cesium carbonate.

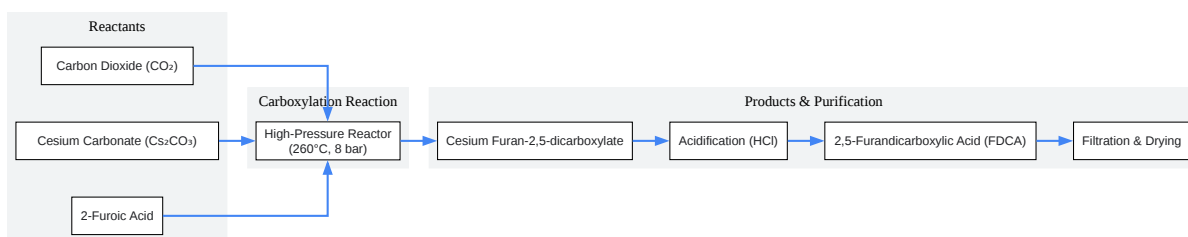
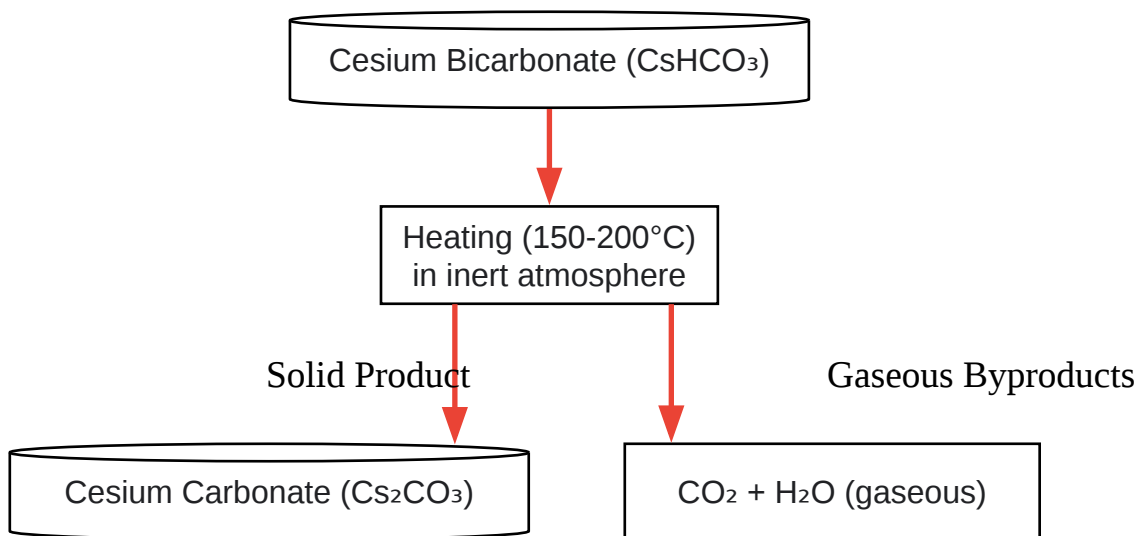
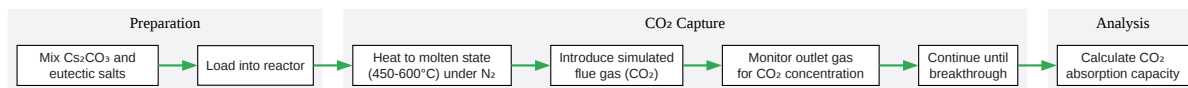
Materials:

- Cesium carbonate (Cs_2CO_3)
- Eutectic salt mixture (e.g., LiCl-KCl)
- High-temperature reactor (e.g., tube furnace)
- Gas flow controllers
- Gas analyzer (e.g., mass spectrometer or infrared gas analyzer)
- Simulated flue gas (e.g., 15% CO_2 , 85% N_2)

Procedure:

- Prepare a mixture of cesium carbonate and the eutectic salt mixture in a desired molar ratio.
- Place the salt mixture in the reactor and heat it to the desired reaction temperature (e.g., 450-600 °C) under an inert atmosphere (e.g., N_2) to create a molten salt bath.
- Once the salt is molten and the temperature is stable, switch the gas flow to the simulated flue gas at a controlled flow rate.
- Continuously monitor the composition of the outlet gas stream using the gas analyzer to determine the CO_2 capture efficiency over time.
- The capture process is complete when the CO_2 concentration in the outlet stream returns to the inlet concentration (breakthrough).
- Calculate the CO_2 absorption capacity as the total amount of CO_2 captured per unit mass of cesium carbonate.

Workflow for CO_2 Capture with Molten Cesium Carbonate



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References

- 1. kth.diva-portal.org [kth.diva-portal.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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